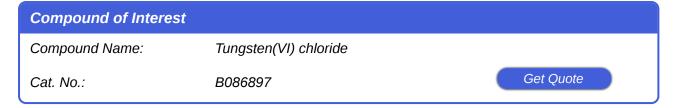


## reactivity of Tungsten(VI) chloride with moisture and air

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An In-depth Technical Guide on the Reactivity of Tungsten(VI) Chloride with Moisture and Air

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the reactivity of **Tungsten(VI) chloride** (WCl<sub>6</sub>), a critical precursor in inorganic synthesis, catalysis, and materials science.[1] [2] Given its high reactivity, a thorough understanding of its behavior in the presence of atmospheric moisture and air is paramount for its safe handling and effective utilization in research and development.

## **Physical and Chemical Properties**

**Tungsten(VI) chloride**, also known as tungsten hexachloride, is a dark violet-blue or gray-violet crystalline powder under standard conditions.[1][2][3] It is a diamagnetic solid featuring an octahedral geometry.[1][4] WCl<sub>6</sub> is known to exist in at least two polymorphs, a more stable blue  $\alpha$ -form and a wine-red  $\beta$ -form, which can be obtained by rapid cooling of WCl<sub>6</sub> vapor.[3] It is an aggressively corrosive oxidant.[3]

Table 1: Physical and Chemical Properties of Tungsten(VI) Chloride



Property	Value	References	
Chemical Formula	WCI <sub>6</sub>	[2][3]	
Molar Mass	396.54 g⋅mol <sup>-1</sup>	[3][5]	
Appearance	Dark violet-blue to black crystalline powder	[1][3]	
Melting Point	275 °C (527 °F)	[1][2][4][6]	
Boiling Point	347 °C (657 °F)	[1][2][4][6]	
Density	3.52 g/cm <sup>3</sup> at 25 °C	2 g/cm³ at 25 °C [1][2][4]	
Vapor Pressure	43 mmHg at 215 °C [2][4]		
Solubility	Soluble in carbon disulfide, carbon tetrachloride, phosphorus oxychloride.[1][3] Reacts with water.[2][3]		

### **Reactivity with Moisture**

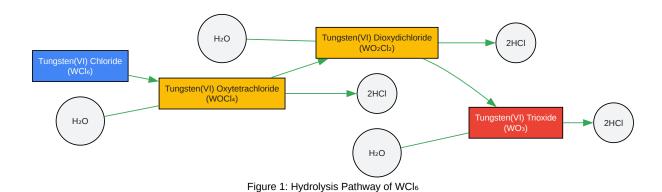
**Tungsten(VI) chloride** is extremely sensitive to moisture and hydrolyzes readily, even in the presence of moist air.[1][3] The reaction is vigorous and results in the release of toxic and corrosive hydrogen chloride (HCI) gas.[2][3][7][8] The hydrolysis proceeds in a stepwise manner, initially forming orange-colored tungsten oxychlorides, WOCl<sub>4</sub> and WO<sub>2</sub>Cl<sub>2</sub>, and ultimately yielding tungsten trioxide (WO<sub>3</sub>) as the final product.[1][3]

The overall reaction pathway can be summarized as follows:

- Initial Hydrolysis: WCl<sub>6</sub> + H<sub>2</sub>O → WOCl<sub>4</sub> + 2HCl
- Further Hydrolysis: WOCl<sub>4</sub> + H<sub>2</sub>O → WO<sub>2</sub>Cl<sub>2</sub> + 2HCl
- Final Hydrolysis: WO<sub>2</sub>Cl<sub>2</sub> + H<sub>2</sub>O → WO<sub>3</sub> + 2HCl

Due to this high reactivity, WCI6 must be handled under strictly anhydrous conditions.[2][9]





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Figure 1: Hydrolysis Pathway of WCl6

### **Reactivity with Air**

WCl<sub>6</sub> is designated as air and moisture sensitive.[6] Its reactivity in air is primarily driven by atmospheric moisture, leading to the hydrolysis reactions described above. However, reactions with other components of air, such as oxygen, are also possible. The initial oxidation product in air is likely tungsten oxytetrachloride (WOCl<sub>4</sub>), which is itself a catalytically active species.[10] The reaction with atmospheric nitrogen is less characterized, but WCl<sub>6</sub> is known to react with a variety of nitrogen donor compounds.[11][12]

A study on the environmental stability of WCl<sub>6</sub> monitored its degradation upon exposure to ambient air (22°C, 30% relative humidity) using UV-vis spectroscopy. The characteristic absorbance peaks for WCl<sub>6</sub> (328 nm and 372 nm) diminish over time, while the peak for WOCl<sub>4</sub> (355 nm) appears and grows.[10]

Table 2: Quantitative Stability of WCl6 in Ambient Air



Compound Form	Exposure Time	Remaining WCl <sub>6</sub>	Observation	Reference
As-received	2 hours	~50%	Conversion to WOCl4 observed.	[10]
Recrystallized	2 hours	0%	Complete conversion to WOCl4 or other compounds.	[10]

# **Experimental Protocols**Protocol for Safe Handling and Storage

Due to its high reactivity and corrosiveness, strict adherence to safety protocols is mandatory. [2][3]

- Inert Atmosphere: All handling and storage of WCl<sub>6</sub> must be conducted under a dry, inert atmosphere, such as argon or nitrogen, within a glovebox or using Schlenk line techniques. [7][8]
- Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated place, away from moisture and incompatible materials.[7][6][13]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a face shield,
   safety goggles, acid-resistant gloves, and protective clothing.[2][13]
- Ventilation: Work must be performed in a high-efficiency fume hood to avoid inhalation of dust or the HCl gas produced upon hydrolysis.[2][7]
- Spill Management: In case of a spill, do not use water.[13] Vacuum the spill using a HEPAfiltered vacuum and place it in a closed container for disposal. Avoid creating dust.[7]
- Disposal: Dispose of WCl<sub>6</sub> and its waste products in accordance with federal, state, and local regulations.[7]



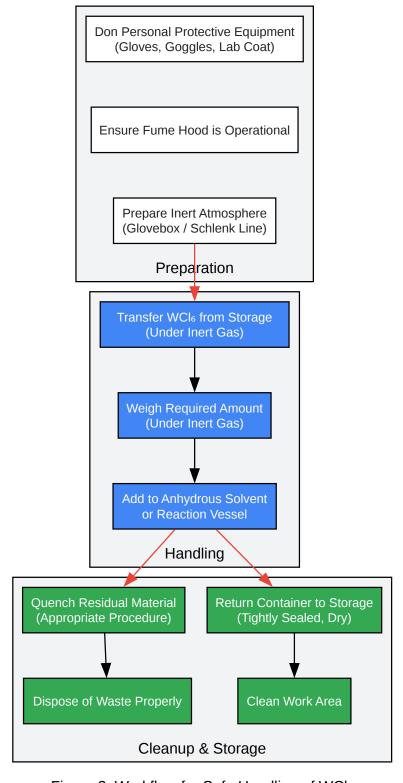


Figure 2: Workflow for Safe Handling of WCl6

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Figure 2: Workflow for Safe Handling of WCl6



## Protocol for Studying Reactivity with Carbonyl Compounds

This protocol is adapted from studies on the reaction of WCl<sub>6</sub> with various organic compounds and serves as a general guideline.[9]

- Materials and Setup:
  - Tungsten(VI) chloride (WCl<sub>6</sub>)
  - Anhydrous, non-coordinating solvent (e.g., dichloromethane, chloroform)
  - Carbonyl-containing reactant
  - Schlenk flask or NMR tube sealed with a septum
  - Syringes and needles for liquid transfer
  - Inert gas supply (Argon or Nitrogen)

#### Procedure:

- Dry all glassware in an oven at >120°C overnight and cool under a stream of inert gas.
- In a glovebox or under a positive pressure of inert gas, add a precisely weighed amount of WCl<sub>6</sub> (e.g., 0.350 mmol) to the reaction vessel (Schlenk flask or NMR tube).
- Add the anhydrous solvent (e.g., 0.70 mL of deuterated chloroform for NMR studies) via syringe.
- Add the desired molar equivalent of the carbonyl reactant via syringe to the suspension of WCl<sub>6</sub>.
- Seal the vessel and shake to homogenize the contents.
- Maintain the reaction at the desired temperature (e.g., room temperature) and monitor its progress over time. For reactions studied by NMR, this involves acquiring spectra at set intervals.[9]



 Upon completion, the products can be isolated and characterized using analytical techniques such as IR spectroscopy, elemental analysis, and X-ray diffraction.

This guide provides foundational knowledge for the safe and effective handling of **Tungsten(VI) chloride**. Researchers must always consult specific Safety Data Sheets (SDS) and relevant literature before commencing any experimental work.[7][6][13]

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